

# 1-Ethynylpyrene solubility chloroform DMSO

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## Compound Focus: 1-Ethynylpyrene

CAS No.: 34993-56-1

Cat. No.: S515764

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## Solubility and Basic Physical Properties

The table below summarizes the key physical properties and solubility data for **1-Ethynylpyrene**.

Property	Details
Molecular Formula	C <sub>18</sub> H <sub>10</sub> [1]
Molecular Weight	226.27 g/mol [1]
Appearance	Light yellow to brown solid [1] [2]
Melting Point	113-115 °C [1]
Solubility in Chloroform	Soluble [1] [3] [4]
Solubility in Dichloromethane (DCM)	Soluble [1] [3]
Solubility in Toluene	Soluble [1] [3]
Solubility in DMSO	9.09 mg/mL (40.17 mM) [2]
Solubility in Water	Insoluble [1] [3] [4]

## Experimental Handling and Protocol Guide

For researchers planning to work with **1-Ethynylpyrene**, here are some key experimental considerations and a protocol for preparing stock solutions.

### Storage and Handling

- **Storage:** It is recommended to store the solid compound at  $-20^{\circ}\text{C}$  for long-term stability [3] [2]. Once dissolved, DMSO stock solutions should be stored at  $-80^{\circ}\text{C}$  for up to 6 months or at  $-20^{\circ}\text{C}$  for up to one month [2].
- **Handling:** The compound should be protected from prolonged exposure to light [3] [2].

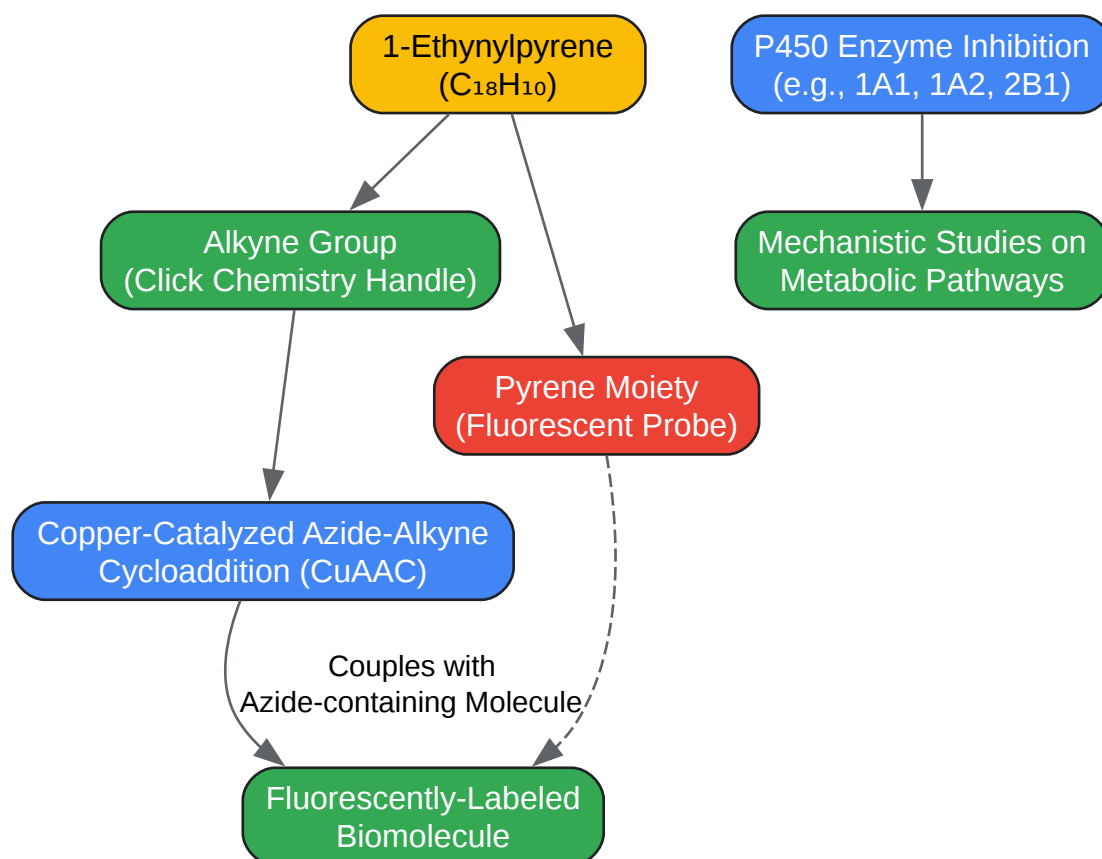
### Stock Solution Preparation in DMSO

The following protocol is adapted from supplier information for preparing a 10 mM stock solution [2].

- **Calculate Mass:** Determine the mass of **1-Ethynylpyrene** needed for your desired solution volume. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.26 mg.
- **Weigh Compound:** Accurately weigh the calculated mass of the light yellow solid.
- **Dissolve in DMSO:** Transfer the compound to a volumetric flask and add DMSO to bring the volume to 1 mL. **Note:** The supplier indicates that solubility may require **ultrasonication and warming to  $60^{\circ}\text{C}$**  [2].
- **Aliquot and Store:** Once fully dissolved, aliquot the stock solution to avoid repeated freeze-thaw cycles and store it at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .

## Research Applications and Workflow

**1-Ethynylpyrene** is primarily used in chemical biology and medicinal chemistry research due to two key functional properties: its alkyne group for "click chemistry" and its role as a cytochrome P450 inhibitor. The following diagram illustrates a typical research workflow leveraging these properties.



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Research applications of **1-Ethynylpyrene** based on its chemical structure.

- **Click Chemistry Reagent:** The terminal alkyne group in **1-Ethynylpyrene** allows it to participate in **copper-catalyzed azide-alkyne cycloaddition (CuAAC)**, a common "click chemistry" reaction [2]. This reaction is used to attach the pyrene fluorophore to other molecules, such as azide-modified biomolecules or polymers, creating fluorescent probes [3] [2].
- **Cytochrome P450 Inhibitor:** **1-Ethynylpyrene** is a potent **aryl acetylenic inhibitor** of several cytochrome P450 enzymes, including 1A1, 1A2, and 2B1, with reported IC<sub>50</sub> values in the sub-micromolar range [2]. This makes it a valuable tool for studying drug metabolism pathways.
- **Fluorescent Probe:** The pyrene moiety provides intrinsic fluorescence and sensitivity to the microenvironment. It can form excimers (excited-state dimers), which is useful for studying biomolecular interactions and structures [3].

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## References

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2. 1-Ethynylpyrene | Cytochrome P450 Inhibitor [medchemexpress.com]
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